

MMT5-14: A Technical Overview of its Antiviral Spectrum and Mechanism of Action

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MMT5-14

Cat. No.: B12398016

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Executive Summary

MMT5-14 is an investigational antiviral agent, identified as a prodrug analogue of remdesivir.[1][2] Current research demonstrates its potent inhibitory activity primarily against Severe Acute Respiratory Syndrome Coronavirus 2 (SARS-CoV-2) and its variants of concern.[1][2] As a nucleoside analogue, **MMT5-14** is designed to interfere with viral replication by targeting the RNA-dependent RNA polymerase (RdRp) enzyme, a critical component of the replication machinery for many RNA viruses.[3][4] This document provides a comprehensive overview of the currently understood antiviral spectrum of **MMT5-14**, its mechanism of action, and the experimental protocols utilized for its evaluation.

Antiviral Spectrum of MMT5-14

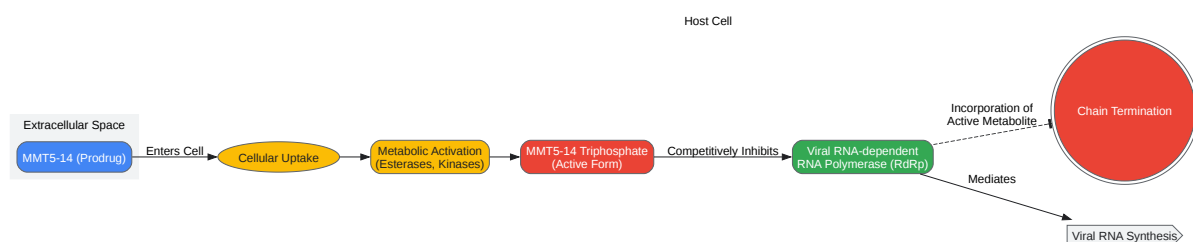
The antiviral activity of **MMT5-14** has been predominantly evaluated against SARS-CoV-2 and several of its variants. The available data indicates that **MMT5-14** exhibits a higher potency against these viruses compared to its parent compound, remdesivir.[2]

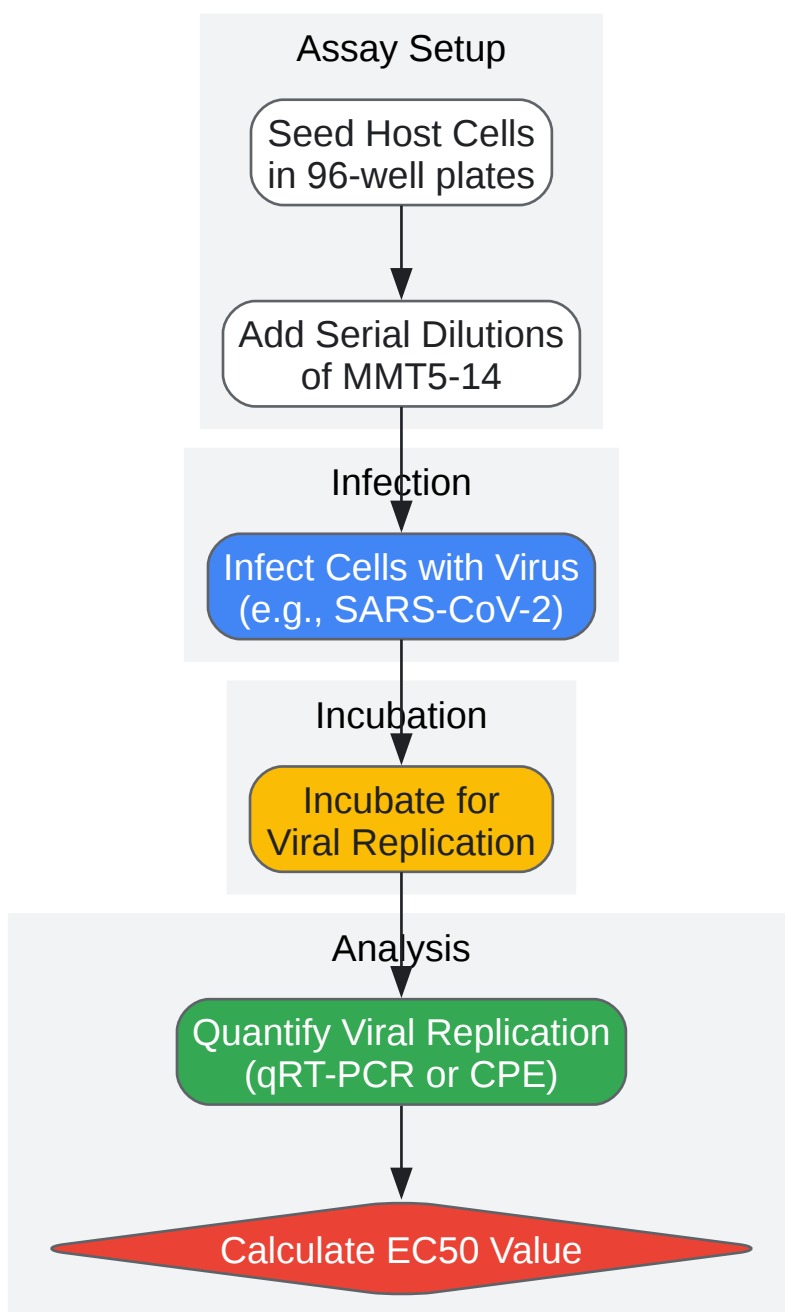
Virus	Variant	Cell Line	EC50 (μM)	Reference
SARS-CoV-2	Original Strain	Not Specified	0.4	[1]
SARS-CoV-2	Alpha	Not Specified	2.5	[1]
SARS-CoV-2	Beta	Not Specified	15.9	[1]
SARS-CoV-2	Gamma	Not Specified	1.7	[1]
SARS-CoV-2	Delta	Not Specified	5.6	[1]

Table 1: In Vitro Antiviral Activity of **MMT5-14** against SARS-CoV-2 Variants. The table summarizes the 50% effective concentration (EC50) values of **MMT5-14** against various SARS-CoV-2 variants.

Mechanism of Action

MMT5-14 is a phosphoramidate prodrug designed for efficient delivery into host cells. Once inside the cell, it undergoes metabolic activation to its active triphosphate form. This active metabolite then acts as a competitive inhibitor of the viral RNA-dependent RNA polymerase (RdRp). By mimicking a natural nucleotide, it is incorporated into the nascent viral RNA chain, leading to premature termination of transcription and inhibition of viral replication.[\[3\]](#)[\[4\]](#)





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